

HPLC Method for the Analysis of 4'-(4-methyl-1-piperazinyl)acetophenone

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Compound of Interest

Compound Name: Acetophenone, 4'-(4-methyl-1-piperazinyl)-

Cat. No.: B185013

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Application Note and Protocol

This document provides a detailed application note and a comprehensive protocol for the quantitative analysis of 4'-(4-methyl-1-piperazinyl)acetophenone using High-Performance Liquid Chromatography (HPLC) with UV detection. This method is suitable for researchers, scientists, and professionals in drug development for purity assessment and quantification of this compound.

Introduction

4'-(4-methyl-1-piperazinyl)acetophenone is a chemical intermediate with applications in pharmaceutical synthesis. The piperazine and acetophenone moieties are found in various biologically active compounds.^[1] Accurate and reliable analytical methods are crucial for quality control and research purposes. Reverse-phase HPLC (RP-HPLC) is a widely used technique for the analysis of such compounds due to its robustness and reliability.^[1] This application note describes a validated RP-HPLC method for the determination of 4'-(4-methyl-1-piperazinyl)acetophenone.

Physicochemical Properties

Property	Value
Molecular Formula	C13H18N2O
Molecular Weight	218.29 g/mol
LogP	1.42[1]

HPLC Method Parameters

A reverse-phase C18 column is employed for the separation, with a mobile phase consisting of a mixture of acetonitrile and water.[2]

Parameter	Condition
Column	C18, 5 µm, 4.6 x 250 mm
Mobile Phase	Acetonitrile : Water (60:40 v/v)
Flow Rate	1.0 mL/min[2]
Column Temperature	25°C[2]
Injection Volume	20 µL[2]
UV Detection Wavelength	245 nm[2]
Run Time	10 minutes

Experimental Protocol

Reagents and Materials

- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- 4'-(4-methyl-1-piperazinyl)acetophenone reference standard
- 0.45 µm syringe filters

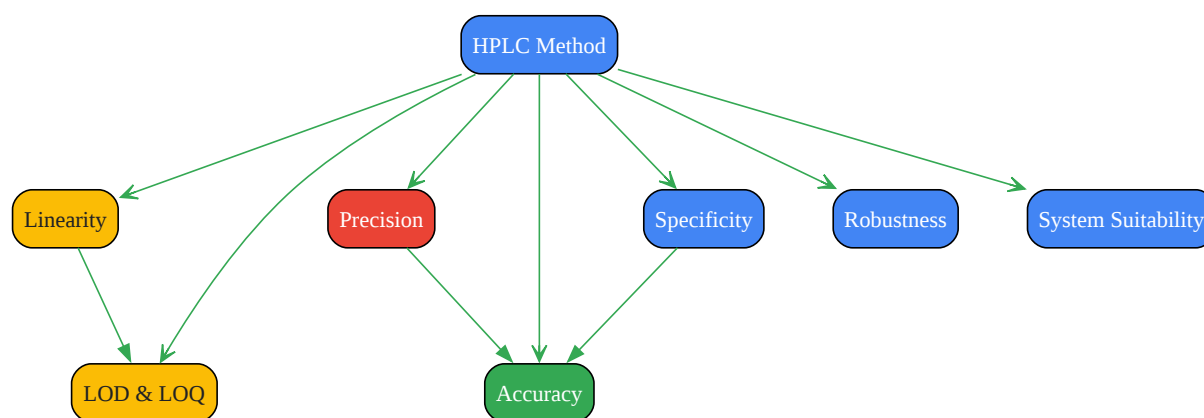
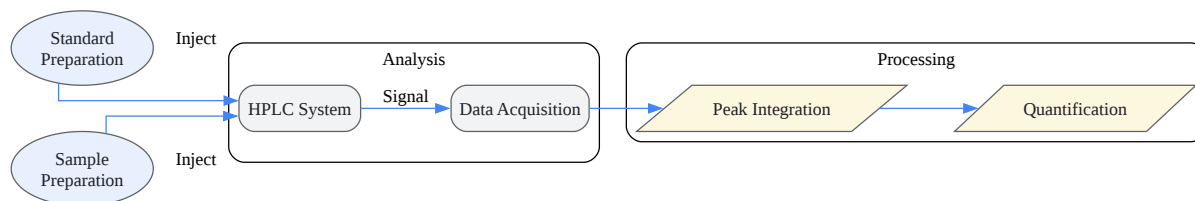
Standard Solution Preparation

- **Stock Solution (1000 µg/mL):** Accurately weigh 100 mg of 4'-(4-methyl-1-piperazinyl)acetophenone reference standard and transfer to a 100 mL volumetric flask. Dissolve in the mobile phase and make up to the mark.
- **Working Standard Solutions:** Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to obtain concentrations in the range of 1-50 µg/mL.

Sample Preparation

Accurately weigh the sample containing 4'-(4-methyl-1-piperazinyl)acetophenone and dissolve it in the mobile phase to achieve a final concentration within the calibration range. Filter the solution through a 0.45 µm syringe filter before injection.

HPLC Analysis Workflow



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References

- 1. Acetophenone, 4'-(4-methyl-1-piperazinyl)- | 26586-55-0 | Benchchem [benchchem.com]
- 2. app.studyraid.com [app.studyraid.com]

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